

Technical Support Center: Overcoming Piezoelectric Ringing in BBO Electro-Optic Modulators

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium metaborate*

Cat. No.: *B081209*

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges associated with piezoelectric ringing in Beta-Barium Borate (BBO) electro-optic (EO) modulators.

Frequently Asked Questions (FAQs)

Q1: What is piezoelectric ringing in a BBO electro-optic modulator and why does it occur?

A1: Piezoelectric ringing is an undesired phenomenon in BBO electro-optic modulators where the application of a high-voltage electric field induces acoustic waves within the crystal.^{[1][2]} This occurs because BBO, being a non-centrosymmetric crystal, exhibits the piezoelectric effect.^[3] The rapid rise and fall times of high-voltage pulses used to drive the Pockels cell cause the crystal to mechanically deform, generating these acoustic waves.^{[4][5]} These waves propagate and reflect within the crystal, leading to periodic changes in the refractive index through the elasto-optic effect.^{[4][6]} This modulation of the refractive index can distort the polarization state of the transmitted light, significantly reducing the contrast ratio (also known as the extinction ratio) of the modulator.^{[2][4][7]}

Q2: What are the primary symptoms of piezoelectric ringing in my experiment?

A2: The most common symptoms of piezoelectric ringing include:

- A significant reduction in the optical contrast ratio of the Pockels cell, which can be reduced by a factor of 6 to 70 at certain resonance frequencies.[2][4][7]
- Instability and distortion in the output pulse train.[4]
- Observable oscillations or "ringing" on the waveform of the transmitted optical signal, especially after the rising or falling edge of the driving voltage pulse.[8]
- Increased temperature of the BBO crystal, particularly at frequencies that excite piezoelectric resonances.[8]

Q3: How can I determine the resonance frequencies for my specific BBO crystal?

A3: The resonance frequencies are dependent on the dimensions of the BBO crystal.[9] Smaller crystals tend to have higher resonance frequencies.[9] You can identify these frequencies by performing a frequency response measurement. This involves applying a variable frequency high-voltage signal to the Pockels cell and measuring the contrast ratio at each frequency. The frequencies at which the contrast ratio significantly drops are the resonance frequencies.[4][5]

Troubleshooting Guide

This section provides practical steps to mitigate piezoelectric ringing in your experimental setup.

Issue 1: Significant drop in contrast ratio at specific operating frequencies.

This is a classic sign of hitting a piezoelectric resonance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. researchgate.net [researchgate.net]
- 3. » Basic crystals for Pockels Cells – KDDP, LiNbO3, BBO, RT [solarisoptics.eu]
- 4. Investigation of piezoelectric ringing effects in Pockels cells based on beta barium borate crystals [opg.optica.org]
- 5. researchgate.net [researchgate.net]
- 6. OhioLINK ETD: VanTilburg, Ethan James [etd.ohiolink.edu]
- 7. Investigation of piezoelectric ringing effects in Pockels cells based on beta barium borate crystals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Support Center: Overcoming Piezoelectric Ringing in BBO Electro-Optic Modulators]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081209#overcoming-piezoelectric-ringing-in-bbo-electro-optic-modulators>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

